

Cinoxacin: A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Cinoxacin

Cat. No.: B1669063

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure and synthesis of **Cinoxacin**, a synthetic antibacterial agent. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise, actionable data and methodologies.

Chemical Structure

Cinoxacin is a synthetic antimicrobial agent belonging to the quinolone class of antibiotics.^[1] Its chemical structure is characterized by a cinnoline core. The systematic IUPAC name for **Cinoxacin** is 1-ethyl-4-oxo-[2][3]dioxolo[4,5-g]cinnoline-3-carboxylic acid.^[3]

The key structural features include an ethyl group at the N-1 position of the cinnoline ring, a carboxylic acid at the C-3 position, and a methylenedioxy group fused to the benzene ring at the C-6 and C-7 positions. This unique arrangement is crucial for its antibacterial activity.

Identifier	Value	Source
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₅	[3]
Molecular Weight	262.22 g/mol	[3]
CAS Number	28657-80-9	[3]
SMILES	CCN1N=C(C(=O)O)C(=O)c2cc3OCOc3cc12	[4]
InChI Key	VDUWPHTZYNWKRN-UHFFFAOYSA-N	[4]

Physicochemical and Pharmacological Properties

Cinoxacin exhibits specific physicochemical properties that influence its absorption, distribution, metabolism, and excretion (ADME) profile. It is a white to yellowish-white, crystalline powder.[4]

Property	Value	Source
Melting Point	261-262 °C	[3]
Solubility	36.7 µg/mL (at pH 7.4)	[3]
logP	1.5	[3]
pKa (acidic)	4.7	[3]

Cinoxacin is effective against a range of Gram-negative bacteria, particularly those belonging to the Enterobacteriaceae family. Its mechanism of action involves the inhibition of bacterial DNA gyrase, an enzyme essential for DNA replication, transcription, repair, and recombination.[4]

Organism	MIC Range (µg/mL)
Escherichia coli	2 - 64
Klebsiella-Enterobacter	2 - 64
Proteus mirabilis	2 - 64
Providencia	2 - 64

Source:[2][5]

Synthesis of Cinoxacin

The synthesis of **Cinoxacin** is a multi-step process commencing from 2-amino-4,5-methylenedioxyacetophenone. The overall synthetic pathway is depicted in the diagram below, followed by detailed experimental protocols for each key step.



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